

# Denbufylline experimental drug profile

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## Compound Focus: Denbufylline

CAS No.: 57076-71-8

Cat. No.: S575041

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## Denbufylline Drug Profile Summary

The table below summarizes the core identity and pharmacological data for **Denbufylline**.

Profile Aspect	Details
Drug Status	Experimental [1]

| **Chemical Identifiers** | • **CAS Number:** 57076-71-8 • **UNII:** 04B949KO6F • **Molecular Formula:** C<sub>16</sub>H<sub>24</sub>N<sub>4</sub>O<sub>3</sub> • **Molecular Weight:** 320.18 Da [1] | | **Mechanism of Action** | Selective inhibitor of Phosphodiesterase 4 (PDE4) isoenzymes (PDE4A, PDE4B, PDE4D) [1] [2] | | **Key Characteristics** | • **Xanthine derivative** without significant adenosine receptor antagonism [2] • **10-100 times more potent** than Pentoxifylline in improving blood cell deformability and reducing blood viscosity in a rat model [3] | | **Therapeutic Effects (Preclinical)** | • Reduces whole blood viscosity [3] • Increases deformability (filterability) of red and white blood cells [3] | | **Development History** | Development was discontinued due to poor pharmacokinetic properties [2] |

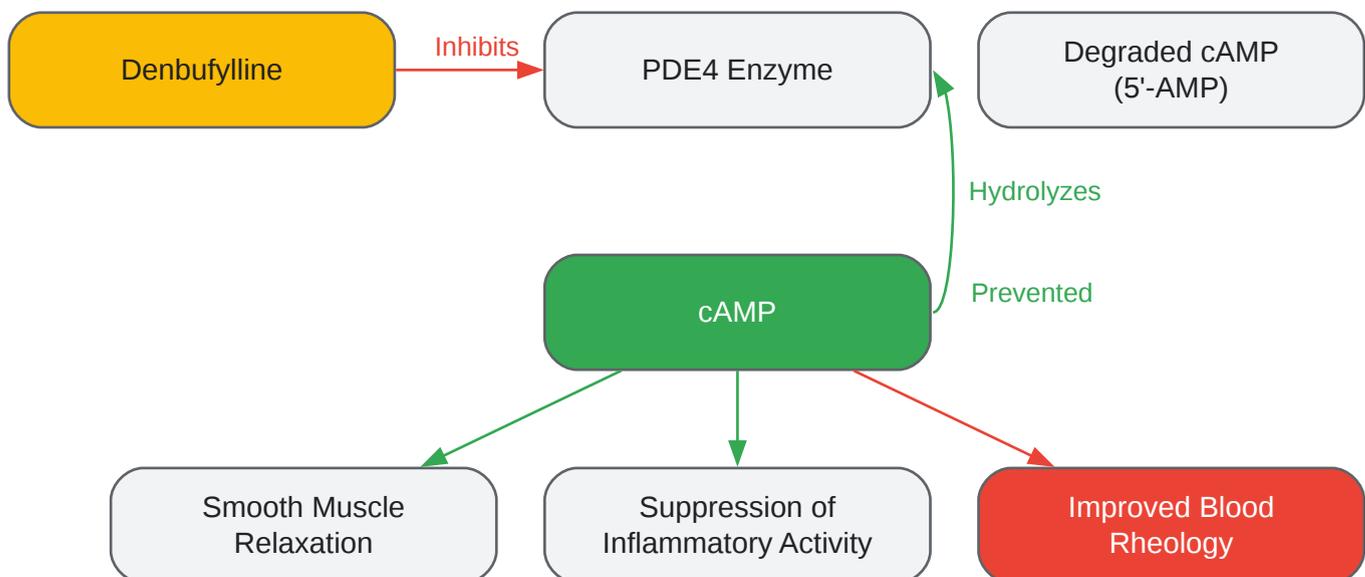
## Pharmacological Mechanism and Rationale

**Denbufylline** is a significant early-stage selective PDE4 inhibitor. Its development was an important step in creating xanthine-based drugs that avoid the side effects associated with older compounds in this class [2].

- **PDE4 Selectivity:** As a selective PDE4 inhibitor, **Denbutylline** prevents the breakdown of the second messenger **cyclic AMP (cAMP)** [1]. Elevated cAMP levels in cells typically lead to smooth muscle relaxation and suppression of inflammatory cell activity.
- **Lack of Adenosine Antagonism:** Unlike non-selective xanthines such as Theophylline, **Denbutylline** was specifically noted for its **negligible adenosine antagonism** [2]. Antagonism of adenosine receptors is considered a primary cause of side effects like central nervous system stimulation, cardiac arrhythmias, and gastric hypersecretion seen with Theophylline [4].

## Visualizing the Core Mechanism of Action

The following diagram illustrates **Denbutylline's** primary pharmacological target and downstream cellular effects based on the information available.



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This diagram outlines **Denbutylline's** primary action: inhibiting PDE4 to increase intracellular cAMP, leading to key physiological effects. The **improved blood rheology** is a directly observed effect in preclinical models [3], while smooth muscle relaxation and anti-inflammatory effects are inferred from the established consequences of PDE4 inhibition.

## Research Gaps and Limitations

The search results confirm that **Denbufylline** is no longer in active development, which limits the availability of public, in-depth data [2]. The following specific information you requested is **not available** in the current search results:

- Detailed, step-by-step experimental protocols for key studies.
- Comprehensive signaling pathway maps beyond the primary PDE4/cAMP mechanism. -- Quantitative data from a full range of pharmacological and toxicological assays.

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## References

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3. The effect of denbufylline on the viscosity of rat whole blood and on... [pubmed.ncbi.nlm.nih.gov]
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